Strategic Synthesis & Process Optimization of N-Aryl Lactam Scaffolds

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Compound of Interest	
Compound Name:	*4-(2-Oxopyrrolidin-1-yl)benzonitrile*
CAS No.:	*167833-93-4*
Cat. No.:	*B2954326*

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A Case Study on 4-(2-Oxopyrrolidin-1-yl)benzonitrile (CAS 167833-93-4)

Executive Summary

4-(2-Oxopyrrolidin-1-yl)benzonitrile (CAS 167833-93-4) represents a critical structural motif in medicinal chemistry, serving as a benchmark scaffold for the synthesis of N-aryl lactams.[1] [2] This moiety is structurally analogous to the pharmacophores found in Androgen Receptor (AR) antagonists (e.g., Apalutamide derivatives) and Factor Xa inhibitors.

From a process chemistry perspective, this molecule is the "stress test" for C-N cross-coupling methodologies. Unlike simple amines, the lactam nitrogen is non-basic and poorly nucleophilic due to resonance stabilization with the carbonyl group. Consequently, synthesizing CAS 167833-93-4 requires overcoming significant activation energy barriers, making it an ideal candidate for demonstrating advanced Copper-catalyzed (Ullmann-Goldberg) and Palladium-catalyzed (Buchwald-Hartwig) protocols.

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This guide provides a validated, scalable technical workflow for the synthesis, purification, and quality control of this compound, designed for researchers requiring high-purity scaffolds for SAR (Structure-Activity Relationship) libraries.

Chemical Identity & Structural Significance[4][5][6][7]

Property	Specification
CAS Number	167833-93-4
IUPAC Name	4-(2-oxopyrrolidin-1-yl)benzonitrile
Molecular Formula	$C_{11}H_{10}N_2O$
Molecular Weight	186.21 g/mol
Melting Point	115–120 °C
Physical Form	Off-white to pale yellow crystalline powder
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
Key Functional Groups	Nitrile (-CN): Metabolic stability, H-bond acceptor.Lactam (Cyclic Amide): Rigid linker, polar surface area modulator.[3]

Pharmacophore Analysis

The N-aryl lactam motif serves as a bioisostere for biaryl systems. In drug design, the lactam ring restricts the conformational freedom of the nitrogen atom, locking the phenyl ring into a specific orientation relative to the carbonyl. This rigidity is crucial for binding affinity in nuclear receptors (like AR) and epigenetic targets (like LSD1 inhibitors).

Synthetic Strategy: The Catalytic Landscape

The formation of the C(sp^2)–N bond between 4-bromobenzonitrile and 2-pyrrolidone is the rate-determining step. We evaluate two primary methodologies:

Method A: Copper-Catalyzed Ullmann-Goldberg (Recommended for Scale)

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- Mechanism: Radical-nucleophilic substitution involving a Cu(I)/Cu(III) catalytic cycle.
- Pros: Cost-effective (CuI is ~100x cheaper than Pd), excellent functional group tolerance (nitriles are stable), scalable to kilogram quantities.
- Cons: Requires higher temperatures (90–110 °C) and specific ligands to prevent catalyst aggregation.
- Key Insight: The use of diamine ligands (e.g., DMEDA) is non-negotiable. Without them, CuI disproportionates into inactive Cu(0) and Cu(II).

Method B: Palladium-Catalyzed Buchwald-Hartwig

- Mechanism: Oxidative addition ($Pd^0 \rightarrow Pd^{II}$), Amine coordination, Reductive elimination.
- Pros: Works at lower temperatures (60–80 °C), higher turnover frequency (TOF).
- Cons: High cost of Pd precursors (e.g., Pd_2dba_3) and phosphine ligands (Xantphos); difficult heavy metal removal (ppm limits in APIs).

Decision: For the synthesis of CAS 167833-93-4, Method A (Copper-Catalyzed) is the superior choice due to the activated nature of the aryl halide (electron-withdrawing nitrile group) and the economic advantages for scaffold production.

Detailed Experimental Protocol (Self-Validating System)

Objective: Synthesis of **4-(2-Oxopyrrolidin-1-yl)benzonitrile** via Modified Ullmann Coupling.

Reagents & Stoichiometry

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Component	Role	Equiv.	Mass/Vol (10 mmol Scale)
4-Bromobenzonitrile	Substrate (Electrophile)	1.0	1.82 g
2-Pyrrolidone	Substrate (Nucleophile)	1.2	1.02 g (0.91 mL)
Copper(I) Iodide (CuI)	Pre-catalyst	0.05 (5 mol%)	95 mg
DMEDA	Ligand	0.10 (10 mol%)	110 µL
K_3PO_4 (Anhydrous)	Base	2.0	4.25 g
1,4-Dioxane	Solvent	--	20 mL (0.5 M)

Note: DMEDA = N,N'-Dimethylethylenediamine.

Step-by-Step Workflow

- Inert Atmosphere Setup: Flame-dry a 50 mL Schlenk tube or 3-neck round-bottom flask equipped with a magnetic stir bar. Cool under a stream of Argon or Nitrogen.
  - Why? Cu(I) is susceptible to oxidation to Cu(II) in air, which kills catalytic activity.
- Solids Addition: Charge the flask with 4-Bromobenzonitrile, CuI, and K_3PO_4.
  - Expert Tip: Use anhydrous K_3PO_4 (tribasic potassium phosphate). K_2CO_3 is a viable alternative but often requires higher temperatures.
- Liquids & Ligand: Evacuate and backfill with Argon (3 cycles). Add 1,4-Dioxane (sparged), 2-Pyrrolidone, and finally DMEDA via syringe.
  - Observation: The solution should turn a blue-green color initially, stabilizing to a dark suspension upon heating.
- Reaction: Seal the vessel and heat to 100 °C for 12–16 hours.

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- Process Check: Monitor via TLC (30% EtOAc/Hexanes). The starting bromide (Rf ~0.6) should disappear; the product (Rf ~0.2) will appear as a UV-active spot that stains orange/red with Dragendorff's reagent (due to the amide).

- Workup:
  - Cool to room temperature.
  - Dilute with EtOAc (50 mL) and filter through a pad of Celite to remove inorganic salts and copper residues.
  - Wash the filtrate with water (2 x 30 mL) and Brine (1 x 30 mL).
  - Critical Step: The product is moderately polar. Do not use excessive water volumes during washing to prevent yield loss.
- Purification:
  - Dry organic layer over Na_2SO_4, filter, and concentrate.
  - Recrystallization: Dissolve the crude solid in minimum hot Ethanol/EtOAc (1:1). Cool slowly to 4 °C.
  - Alternative: Flash Chromatography (SiO_2, Gradient 0 → 5% MeOH in DCM).

Mechanism & Logic Visualization

The following diagram illustrates the catalytic cycle and the critical role of the ligand in stabilizing the active Copper species.

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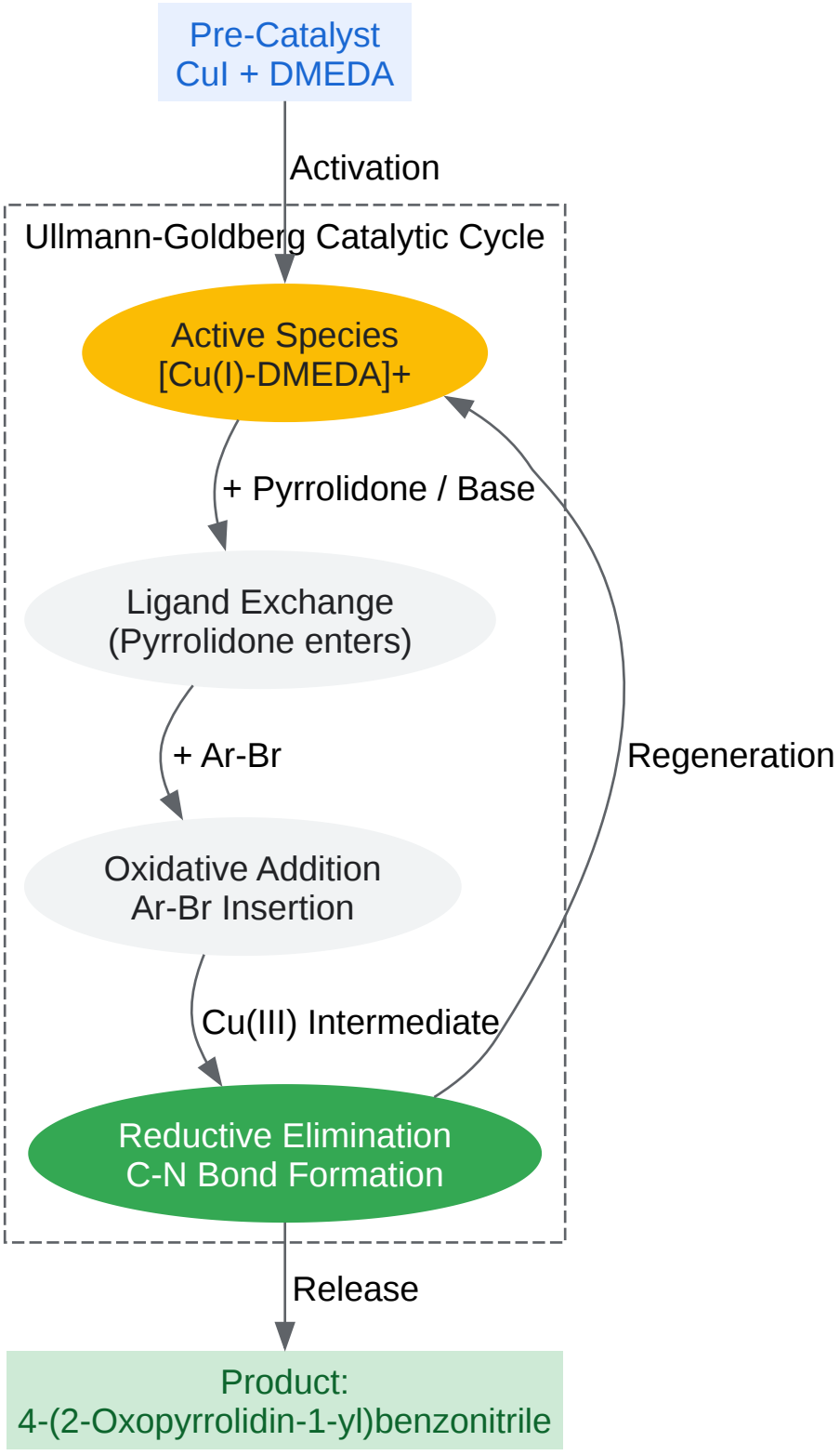

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Caption: Figure 1. The Cu(I)/Cu(III) catalytic cycle for N-arylation. The DMEDA ligand is essential for stabilizing the Cu(I) species and facilitating the oxidative addition of the aryl halide.

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Quality Control & Impurity Profiling

For pharmaceutical applications, the purity profile is paramount.

Parameter	Method	Acceptance Criteria
Assay	HPLC (C18, ACN/H_2O Gradient)	> 98.0%
Residual Copper	ICP-MS	< 10 ppm
Water Content	Karl Fischer	< 0.5% w/w
Key Impurity A	4-Bromobenzonitrile	< 0.1% (Unreacted starting material)
Key Impurity B	4-Aminobenzonitrile	< 0.1% (Hydrolysis byproduct)

Analytical Insight: The nitrile group is robust, but under highly basic conditions and high temperatures (if the reaction runs too long >24h), partial hydrolysis to the amide ($CONH_2$) may occur. This impurity will elute earlier than the nitrile on a Reverse Phase HPLC column.

Safety & Handling (SDS Highlights)

- Hazard Statements (GHS): H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Nitrile Risks: While the nitrile group in this molecule is stable, thermal decomposition can release toxic fumes (NOx, CN-). Always operate in a fume hood.[4]
- Copper Waste: All aqueous washes containing copper salts must be segregated into heavy metal waste streams, not general organic waste.

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